

An In-depth Technical Guide to LY2409881 Trihydrochloride in Cancer Research

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Compound of Interest

Compound Name: LY2409881 trihydrochloride

Cat. No.: B1675631

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Introduction

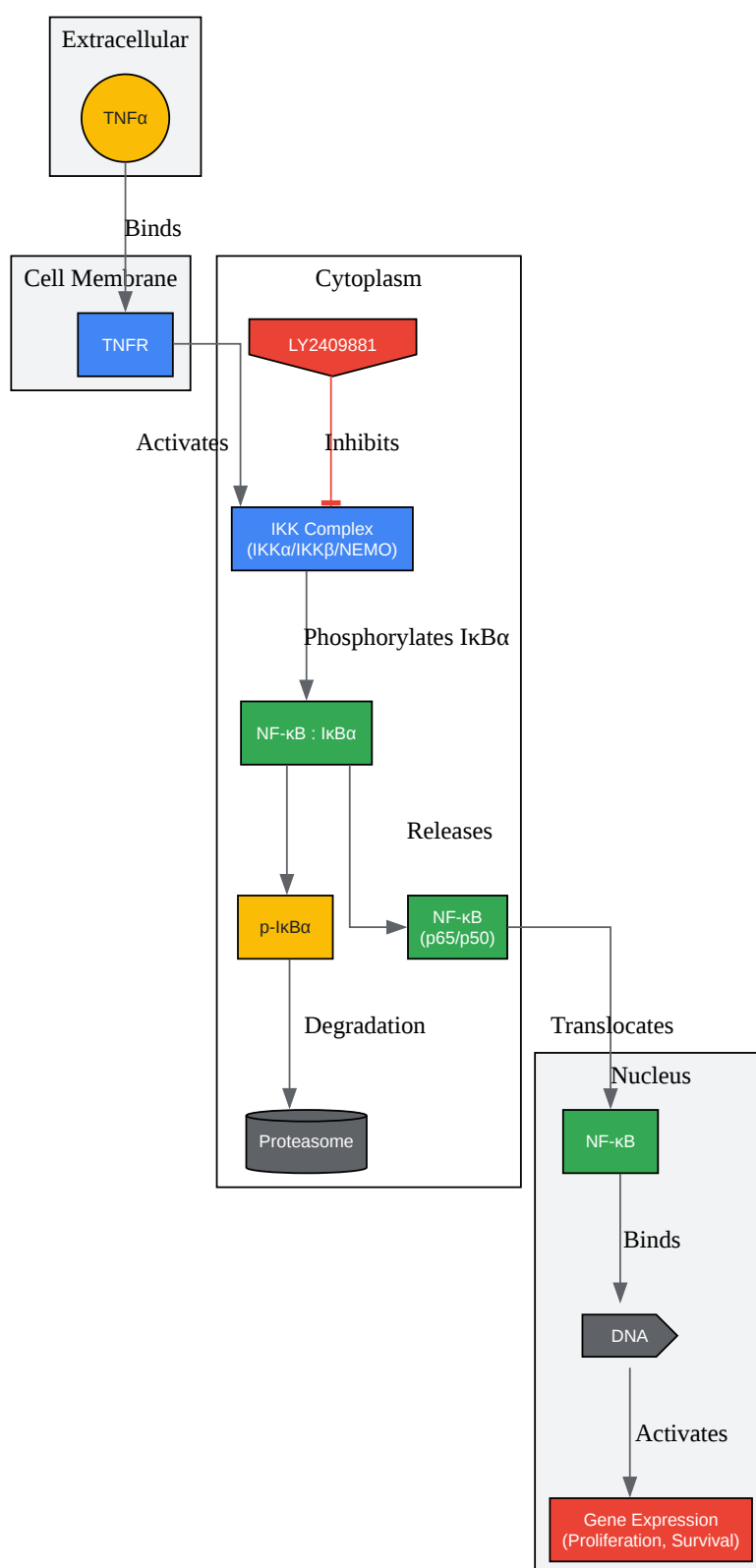
LY2409881 trihydrochloride is a potent and highly selective small-molecule inhibitor of I κ B kinase β (IKK2), a critical component of the canonical nuclear factor- κ B (NF- κ B) signaling pathway.^{[1][2][3]} The NF- κ B pathway plays a pivotal role in regulating immune and inflammatory responses, cell proliferation, and survival.^{[1][4]} Its constitutive activation is a hallmark of various malignancies, including B- and T-cell lymphomas, making it a compelling target for therapeutic intervention.^{[1][5][6]} This technical guide provides a comprehensive overview of LY2409881, summarizing its mechanism of action, preclinical data, and relevant experimental protocols to support its application in cancer research.

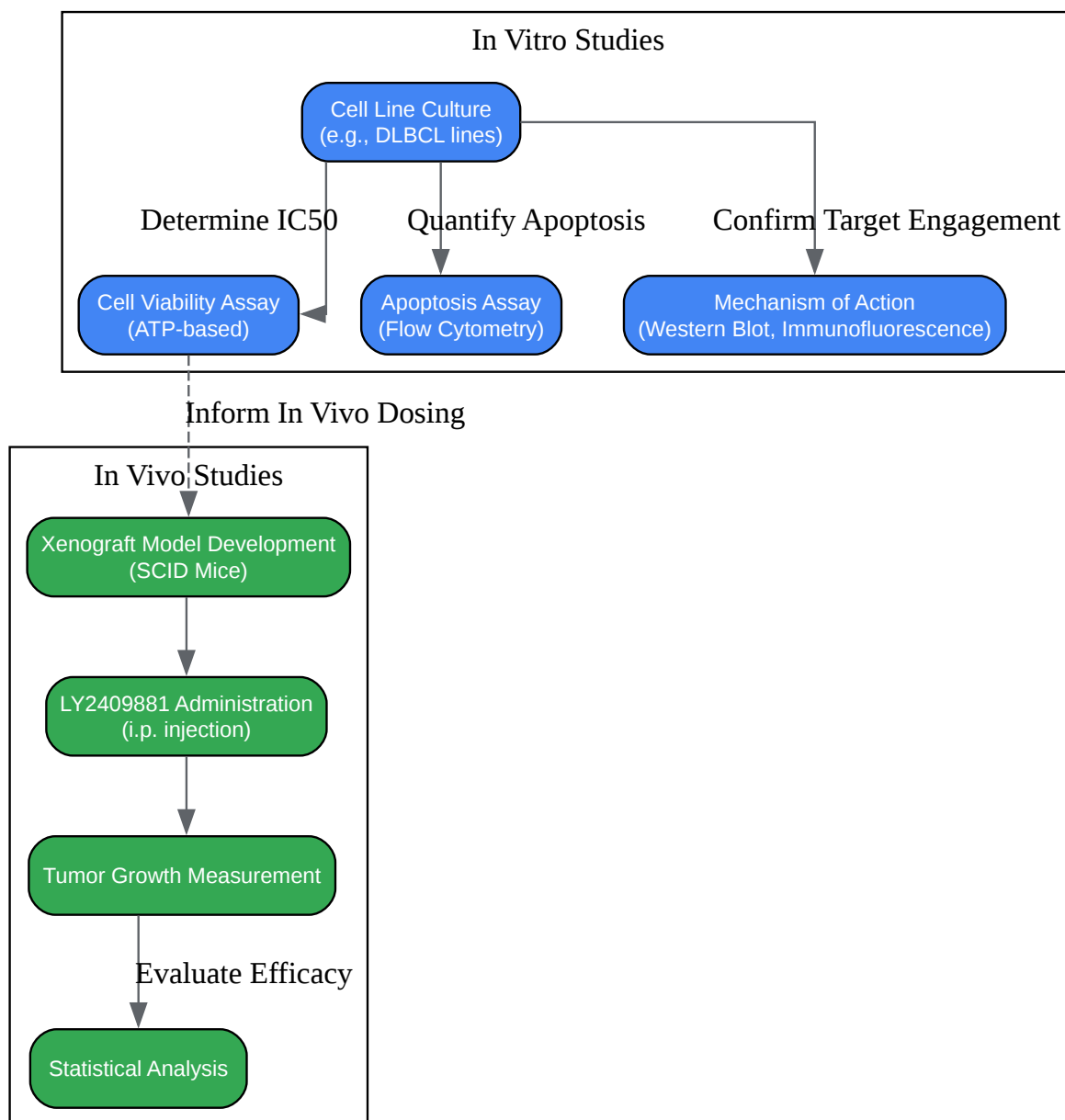
Core Mechanism of Action

LY2409881 exerts its anti-cancer effects by directly targeting IKK2, an enzyme responsible for the phosphorylation of I κ B proteins.^[1] In the canonical NF- κ B pathway, IKK2-mediated phosphorylation of I κ B α triggers its ubiquitination and subsequent proteasomal degradation. This releases the NF- κ B transcription factors (e.g., p65/RelA) to translocate into the nucleus and activate the expression of genes that promote cell survival and proliferation.^{[1][6]} By inhibiting IKK2, LY2409881 prevents I κ B α degradation, thereby sequestering NF- κ B in the cytoplasm and blocking its transcriptional activity.^[1] This leads to the induction of apoptosis in cancer cells that are dependent on constitutive NF- κ B signaling.^{[1][5]}

Signaling Pathway Inhibition

The following diagram illustrates the canonical NF- κ B signaling pathway and the inhibitory action of LY2409881.





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